

Solubility Profile of O-(4-Nitrobenzoyl)hydroxylamine: A Technical Guide

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Compound of Interest

Compound Name: O-(4-Nitrobenzoyl)hydroxylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **O-(4-Nitrobenzoyl)hydroxylamine** in common organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in handling, processing, and formulating this compound.

Core Compound Properties

O-(4-Nitrobenzoyl)hydroxylamine is a moderately polar organic compound. Its solubility is influenced by the presence of a polar nitro group (-NO2), a hydroxylamine moiety (-NHOH), and a less polar aromatic ring. This amphiphilic nature dictates its solubility profile across a range of organic solvents.

Quantitative Solubility Data

Precise quantitative solubility data for **O-(4-Nitrobenzoyl)hydroxylamine** in a wide array of organic solvents is not extensively documented in publicly available literature. However, based on available data and the compound's chemical structure, the following table summarizes its solubility.



Solvent	Chemical Formula	Polarity Index	Solubility (g/L)	Temperatur e (°C)	Notes
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	7.2	31.6	Not Specified	High solubility.
Ethanol	C ₂ H ₅ OH	5.2	31.6	Not Specified	High solubility.[1]
Methanol	СН₃ОН	6.6	> 10 (Estimated)	Not Specified	Expected to have high solubility due to its high polarity.
Dichlorometh ane (DCM)	CH2Cl2	3.1	> 10 (Estimated)	Not Specified	Described as having excellent solubility.
Acetone	C₃H ₆ O	5.1	5 - 10 (Estimated)	Not Specified	Expected to be a good solvent.
Ethyl Acetate	C4H8O2	4.4	1 - 5 (Estimated)	Not Specified	Moderate solubility is expected.
Toluene	С7Н8	2.4	< 1 (Estimated)	Not Specified	Low solubility is expected due to its low polarity.
Hexane	C6H14	0.1	< 0.1	Not Specified	Considered insoluble in nonpolar solvents.
Water	H₂O	10.2	1.5	25	Slightly soluble.



Note: Estimated values are based on qualitative descriptions of "excellent solubility" in polar organic solvents and the principle of "like dissolves like." Experimental verification is recommended for precise applications.

Experimental Protocol: Determination of Solubility via Gravimetric Method

This section outlines a standard gravimetric procedure for determining the solubility of **O-(4-Nitrobenzoyl)hydroxylamine** in a given organic solvent.

- 1. Materials and Equipment:
- O-(4-Nitrobenzoyl)hydroxylamine (solid)
- Selected organic solvent
- Analytical balance (accurate to ±0.0001 g)
- · Thermostatically controlled shaker or water bath
- Vials with screw caps
- Syringe filters (0.45 μm pore size, compatible with the solvent)
- Pre-weighed evaporation dishes
- Vacuum oven or desiccator
- 2. Procedure:
- Preparation of Saturated Solution:
 - Add an excess amount of solid O-(4-Nitrobenzoyl)hydroxylamine to a vial containing a known volume of the selected organic solvent at a specific temperature. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial and place it in a thermostatically controlled shaker or water bath set to the desired temperature.



- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, allow the solution to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately attach a syringe filter and dispense the clear, saturated solution into a preweighed evaporation dish. Record the exact volume of the solution transferred.
- Solvent Evaporation and Weighing:
 - Place the evaporation dish containing the saturated solution in a vacuum oven at a temperature below the decomposition point of the compound to evaporate the solvent.
 Alternatively, a desiccator can be used for slow evaporation.
 - Once the solvent has completely evaporated, a solid residue of O-(4-Nitrobenzoyl)hydroxylamine will remain.
 - Carefully weigh the evaporation dish with the dried solute.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solid by subtracting the initial weight of the empty evaporation dish from the final weight.
 - The solubility can then be expressed in grams per liter (g/L) or other desired units by dividing the mass of the solute by the volume of the solvent used.

Visualizing Methodologies and Relationships

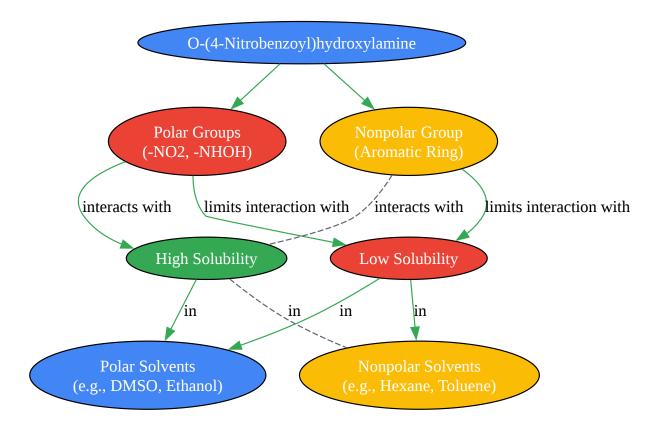
To better illustrate the processes and concepts discussed, the following diagrams are provided.





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Experimental workflow for gravimetric solubility determination.



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Logical relationship between molecular structure and solubility.

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References

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